

A Comparative Guide to Proton Conductivity: Nafion® vs. Thiobis-Based Sulfonated Polyimides

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Compound of Interest

Compound Name:	<i>Disodium 2,2'-thiobis(5-aminobenzenesulphonate)</i>
CAS No.:	85959-66-6
Cat. No.:	B12681334

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In the landscape of electrochemical technologies, particularly in the realm of proton exchange membrane fuel cells (PEMFCs), the choice of the proton exchange membrane (PEM) is paramount to device performance, longevity, and cost-effectiveness. For decades, DuPont's Nafion®, a perfluorosulfonated polymer, has been the undisputed industry benchmark, lauded for its excellent proton conductivity and chemical stability. However, the pursuit of more affordable and higher-performance materials has led to extensive research into alternative polymer architectures. Among the most promising contenders are sulfonated polyimides (SPIs), particularly those incorporating thiobis (thioether) linkages in their backbone.

This guide provides an in-depth, objective comparison of the proton conductivity and related properties of the benchmark Nafion® membranes against emerging thiobis-based sulfonated polyimides. We will delve into the fundamental structure-property relationships that govern their performance, present supporting experimental data from peer-reviewed literature, and provide detailed protocols for their synthesis and characterization. This document is intended for

researchers, materials scientists, and engineers working to advance fuel cell technology and other electrochemical applications.

The Benchmark: Understanding Nafion®

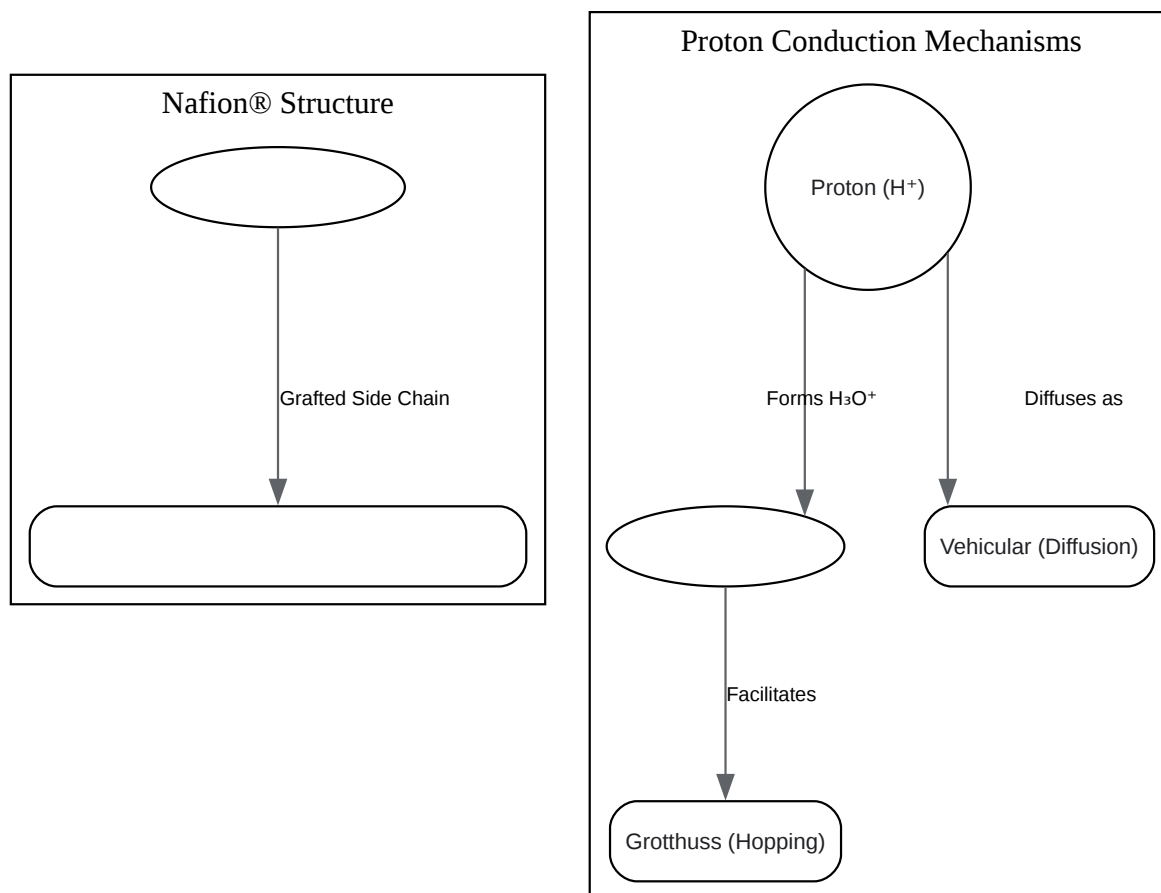
Nafion®'s remarkable success as a PEM stems from its unique chemical structure. It consists of a highly stable polytetrafluoroethylene (PTFE) backbone, which provides exceptional mechanical and chemical resilience in the harsh, oxidative, and acidic environment of a fuel cell.[1] Grafted to this hydrophobic backbone are perfluorovinyl ether side chains terminated with sulfonic acid (-SO₃H) groups.[1]

Mechanism of Proton Conduction in Nafion®

The proton conductivity of Nafion® is intrinsically linked to its hydration level.[1] The sulfonic acid groups are hydrophilic and, in the presence of water, form interconnected ionic clusters and channels within the hydrophobic polymer matrix. Protons are then transported through this aqueous network via two primary mechanisms:

- Grotthuss Mechanism (Hopping): Protons "hop" between adjacent water molecules through the formation and cleavage of hydrogen bonds. This is a highly efficient process in well-hydrated membranes.[2]
- Vehicular Mechanism (Diffusion): Protons associate with water molecules to form hydronium ions (H₃O⁺) or larger water-proton complexes (e.g., Zundel or Eigen cations), which then diffuse through the water-filled channels.[2]

The efficiency of both mechanisms is critically dependent on the water content within the membrane.[2] When fully hydrated, Nafion® can achieve a proton conductivity of up to 0.1 S/cm at room temperature.[2] However, its performance significantly diminishes at temperatures above 100°C or under low humidity conditions due to the loss of water, which is a major limitation for high-temperature fuel cell applications.[3]



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Caption: Chemical structure of Nafion® and its primary proton conduction mechanisms.

The Alternative: Thiobis-Based Sulfonated Polyimides (SPIs)

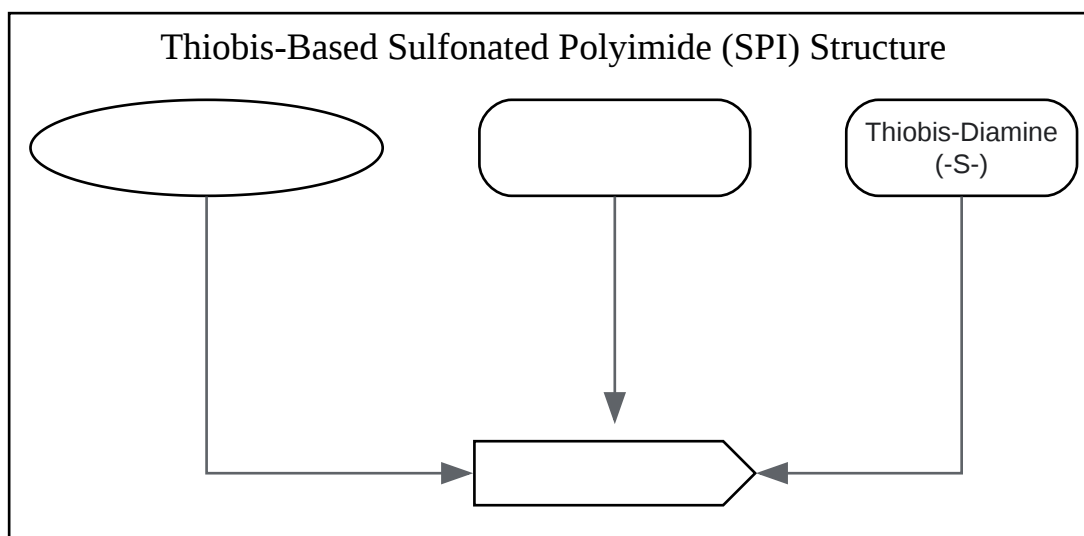
Aromatic polyimides are a class of high-performance polymers known for their exceptional thermal stability, mechanical strength, and chemical resistance.[3] By introducing sulfonic acid groups onto the polymer backbone, these materials can be rendered proton-conductive, creating sulfonated polyimides (SPIs). The incorporation of flexible thioether (-S-) linkages,

often by using diamine monomers like 4,4'-thiodianiline, offers a strategic approach to enhance solubility and processability without significantly compromising thermal stability.[4]

Synthesis and Structural Advantages

Thiobis-based SPIs are typically synthesized via a one-step high-temperature polycondensation reaction between a dianhydride (commonly an aromatic tetracarboxylic dianhydride), a sulfonated diamine, and a non-sulfonated diamine containing a thioether linkage.[1] The ratio of sulfonated to non-sulfonated diamine allows for precise control over the ion exchange capacity (IEC), which is a measure of the concentration of sulfonic acid groups.

The aromatic backbone of SPIs provides a rigid framework that can lead to better dimensional stability (i.e., less swelling) compared to Nafion®, especially at elevated temperatures.[5] The thioether linkages introduce flexibility into the polymer chain, which can improve the membrane's toughness and processability into thin, robust films.



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Caption: Generalized structure of a thiobis-based sulfonated polyimide.

Performance Comparison: Proton Conductivity and Beyond

The ultimate measure of a PEM's viability is its performance under realistic operating conditions. Below is a comparative analysis based on experimental data from the literature.

Proton Conductivity

Several studies have demonstrated that thiobis-based and other sulfur-containing SPIs can achieve proton conductivities comparable to, and in some cases exceeding, that of Nafion®.

One notable study reported a copolyimide prepared from 1,4,5,8-naphthalenetetracarboxylic dianhydride (NTDA), a sulfonated diamine, and a thioether-containing diamine that exhibited a proton conductivity of 0.18 S/cm in liquid water at 25°C, which is significantly higher than that of Nafion® 117 under similar conditions.[1] Another study on ether-free sulfonated polytriazoles incorporating thioether units reported a proton conductivity of 125 mS/cm (0.125 S/cm) at 80°C. [3]

The proton conductivity of SPIs, much like Nafion®, is highly dependent on the IEC, relative humidity (RH), and temperature. At high relative humidity, many SPIs show excellent performance. For example, some BAPPSDS-based copolyimides displayed similar or slightly higher proton conductivity than Nafion® 117 at relative humidities above 70%.[2]

Membrane	Temperature (°C)	Relative Humidity (%)	Proton Conductivity (S/cm)	Reference
Nafion® 117	25	100 (liquid water)	~0.1	[2]
Nafion® 117	80	100	~0.113	
NTDA-BSPOB/mBAPP S (9/1) SPI	25	100 (liquid water)	0.18	[1]
BAPPSDS-based SPIs	50	>70	Similar or higher than Nafion® 117	[2]
POTPSH-90 (Thioether-based)	80	95	0.125	[3]
NSPI 10	>80	100	Higher than Nafion® 117	

Water Uptake and Dimensional Stability

A critical parameter for PEMs is their ability to absorb sufficient water to facilitate proton conduction without excessive swelling, which can compromise the mechanical integrity of the membrane-electrode assembly.

SPIs often exhibit more controlled water uptake and superior dimensional stability compared to Nafion®. For instance, a blend of SPI and Nafion® showed a lower swelling ratio than a pure SPI membrane, attributed to the enhanced entanglement of the polymer chains.[5] The rigid aromatic structure of polyimides inherently resists the excessive swelling that can be observed in the more flexible perfluorinated structure of Nafion®.

Property	Nafion®	Thiobis-Based SPIs	Key Advantage of SPIs
Water Uptake	High, necessary for conductivity	Moderate to high, dependent on IEC	Can be tailored for optimal balance
Swelling Ratio	Can be significant, especially at high temps	Generally lower due to rigid backbone	Better dimensional stability
Mechanical Strength	Good, but decreases with hydration	Excellent, inherent to polyimide structure	Enhanced durability

Thermal and Hydrolytic Stability

The aromatic and imide linkages in SPIs endow them with excellent thermal stability, with decomposition temperatures often exceeding 400°C.[4] However, a potential vulnerability of polyimides is the hydrolytic stability of the imide ring, especially at elevated temperatures in the presence of water and acid.

Significant progress has been made to address this. The use of six-membered ring dianhydrides like NTDA results in polyimides that are much more stable against hydrolysis compared to those made from five-membered rings.[2] Furthermore, the molecular design of the diamine monomers can greatly enhance hydrolytic stability. One study demonstrated that a specific thiobis-based SPI maintained its mechanical strength after being soaked in deionized water at 100°C for over 2000 hours.[1]

Experimental Protocols

To facilitate further research and validation, we provide standardized, step-by-step methodologies for the synthesis of a representative thiobis-based SPI and the measurement of proton conductivity.

Protocol 1: Synthesis of a Thiobis-Based Sulfonated Polyimide

This protocol is adapted from literature procedures for the one-step synthesis of sulfonated polyimides in m-cresol.[1]

Materials:

- 1,4,5,8-naphthalenetetracarboxylic dianhydride (NTDA)
- Sulfonated diamine (e.g., 2,2'-benzidinedisulfonic acid, BDSA)
- Thiobis-diamine (e.g., 4,4'-thiodianiline, TDA)
- m-cresol (solvent)
- Triethylamine (catalyst)
- Benzoic acid (catalyst)

Procedure:

- To a dry, three-neck flask equipped with a mechanical stirrer and a nitrogen inlet, add the sulfonated diamine, thiobis-diamine, m-cresol, and triethylamine.
- Stir the mixture under a nitrogen flow at room temperature until the diamines are completely dissolved.
- Add the NTDA and benzoic acid to the flask.
- Continue stirring at room temperature for 30 minutes.
- Heat the reaction mixture to 80°C and hold for 4 hours.
- Increase the temperature to 180°C and maintain for 20 hours to complete the polymerization.
- After cooling to room temperature, the viscous polymer solution is poured into a large volume of a non-solvent (e.g., acetone) to precipitate the polymer.
- The fibrous polymer is collected by filtration, washed thoroughly with the non-solvent, and dried in a vacuum oven.
- Membrane Casting: The dried polymer is redissolved in a suitable solvent (e.g., m-cresol or DMAc) to form a viscous solution. This solution is cast onto a clean glass plate and dried in

an oven at 80°C to form a film.

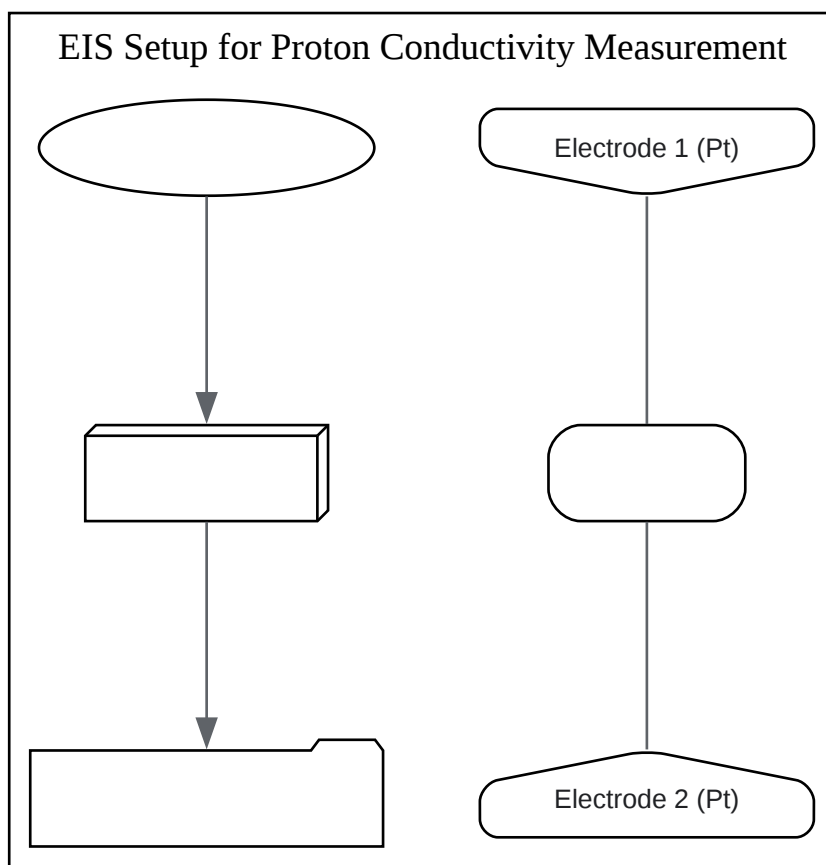
- Proton Exchange: The as-cast film (in its triethylammonium salt form) is immersed in a 1.0 M hydrochloric acid solution for 48 hours to convert the sulfonic acid groups to their protonated form.
- The membrane is then washed extensively with deionized water and dried.

Protocol 2: Measurement of Proton Conductivity via Electrochemical Impedance Spectroscopy (EIS)

EIS is the standard technique for determining the proton conductivity of PEMs. This protocol describes a typical two-probe, through-plane measurement.

Experimental Setup:

- Impedance analyzer (e.g., Solartron)
- Two-probe conductivity cell with platinum or stainless steel electrodes
- Environmental chamber for temperature and humidity control
- The prepared membrane sample



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Caption: Experimental workflow for measuring proton conductivity using EIS.

Procedure:

- Cut a sample of the proton-exchanged membrane to the dimensions of the conductivity cell.
- Measure the thickness (L) of the membrane sample at several points and calculate the average.
- Place the membrane between the two electrodes in the conductivity cell, ensuring good contact.
- Place the entire cell inside the environmental chamber and set the desired temperature and relative humidity. Allow the system to equilibrate.
- Connect the cell to the impedance analyzer.

- Apply a small AC voltage (e.g., 10-50 mV) over a wide frequency range (e.g., 1 MHz to 10 Hz).
- The analyzer will generate a Nyquist plot (Z' vs. $-Z''$). The high-frequency intercept of the plot with the real axis (Z') corresponds to the bulk resistance (R) of the membrane.
- Calculate the proton conductivity (σ) using the following formula:

$$\sigma = L / (R \times A)$$

Where:

- σ = Proton conductivity (S/cm)
- L = Membrane thickness (cm)
- R = Membrane resistance (Ω)
- A = Electrode area (cm²)

Conclusion and Future Outlook

While Nafion® remains a cornerstone material in the PEM industry due to its proven track record and robust performance, thiobis-based sulfonated polyimides have emerged as highly promising alternatives. Experimental evidence demonstrates that these materials can not only match but in some cases exceed the proton conductivity of Nafion®, particularly at higher temperatures.^[1] Their inherent thermal stability, superior dimensional control, and potential for lower manufacturing costs make them compelling candidates for next-generation fuel cells and other electrochemical devices.

The key to unlocking their full potential lies in the continued molecular-level design to optimize the balance between high proton conductivity, long-term hydrolytic stability, and mechanical durability. As research progresses, thiobis-based SPIs are poised to play a significant role in the advancement of clean energy technologies.

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